

# 2-Chloro-3-methyl-1,1'-biphenyl safety data sheet SDS PDF

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## Compound of Interest

Compound Name: 2-Chloro-3-methyl-1,1'-biphenyl

Cat. No.: B8668148

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## Technical Monograph: 2-Chloro-3-methyl-1,1'-biphenyl

Content Type: Technical Safety & Application Guide Subject: **2-Chloro-3-methyl-1,1'-biphenyl** (Halogenated Biaryl Intermediate) Primary Application: Suzuki-Miyaura Cross-Coupling & Medicinal Chemistry Scaffolding[1][2]

### Part 1: Executive Summary & Chemical Identity

**2-Chloro-3-methyl-1,1'-biphenyl** is a specialized halogenated aromatic intermediate.[1][2] Unlike simple biphenyls, the presence of a chlorine atom at the ortho (2) position combined with a methyl group at the meta (3) position creates a unique steric environment.[2] This structural rigidity makes it a valuable scaffold in the synthesis of atropisomeric ligands and liquid crystal materials, but also presents specific challenges in oxidative addition during palladium-catalyzed coupling.[2]

### Chemical Identity Table

| Parameter         | Detail  |
|-------------------|---|
| Chemical Name     | 2-Chloro-3-methyl-1,1'-biphenyl                                 |
| Molecular Formula | C <sub>13</sub> H <sub>11</sub> Cl                              |
| Molecular Weight  | 202.68 g/mol  |
| Structural Class  | Ortho-substituted halogenated biaryl                            |
| Solubility        | Insoluble in water; Soluble in DCM, THF, Toluene, Ethyl Acetate |
| Appearance        | Viscous oil or low-melting solid (isomer dependent)             |

## Part 2: Hazard Identification (GHS Classification)[1] [4][5][6]

Note: The following classification is derived from standard safety profiles for chlorinated methyl biphenyl isomers (e.g., CAS 147404-69-1 analogues). Always consult the specific vendor SDS for lot-specific data.

### GHS Label Elements

Signal Word:WARNING

| Hazard Category           | Hazard Statement Code | Description  |
|---------------------------|-----------------------|--|
| Skin Corrosion/Irritation | H315                  | Causes skin irritation (Category 2).[1][2][3][4]                       |
| Serious Eye Damage        | H319                  | Causes serious eye irritation (Category 2A).[2][3]                     |
| STOT - Single Exposure    | H335                  | May cause respiratory irritation (Category 3).[1][2][3]                |
| Aquatic Toxicity          | H411                  | Toxic to aquatic life with long-lasting effects (Category 2).[1][2][5] |

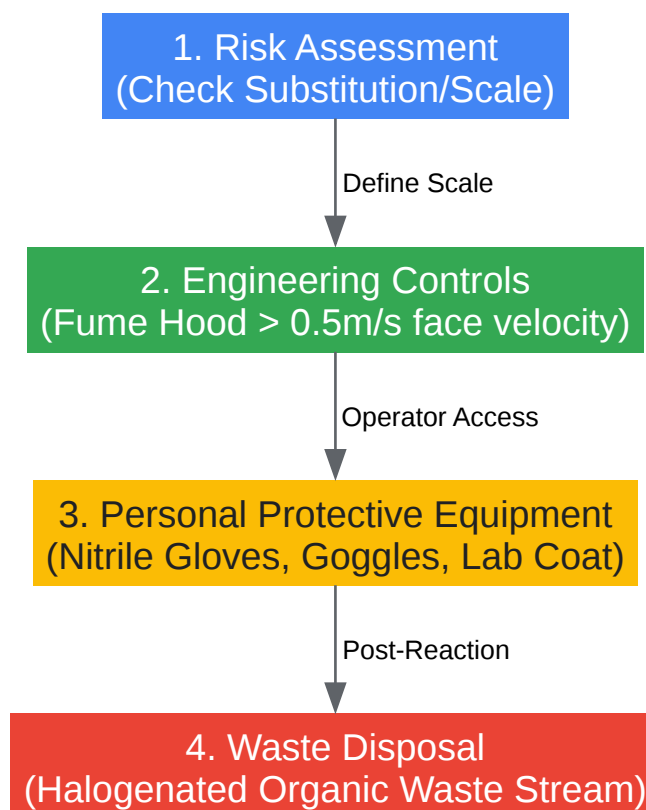
## Toxicology & Safety Logic

- **Lipophilicity & Bioaccumulation:** As a halogenated biaryl, this compound is highly lipophilic (LogP > 4.0 estimated).[2] It readily penetrates dermal barriers.[2] While less persistent than Polychlorinated Biphenyls (PCBs), it should be handled with strict containment to prevent environmental accumulation.
- **Reactivity Hazards:** The aryl chloride bond is stable under ambient conditions but releases toxic hydrogen chloride (HCl) and carbon oxides upon thermal decomposition.

## Part 3: Safe Handling & Storage Protocol

### Hierarchy of Controls Workflow

The following diagram illustrates the mandatory safety workflow for handling substituted biphenyls in a research setting.



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Figure 1: Operational safety hierarchy for handling halogenated aromatics.

## Storage Specifications

- Atmosphere: Store under inert gas (Argon or Nitrogen).[2] While the aryl chloride is relatively stable, the biphenyl core can be susceptible to slow oxidation over extended periods.
- Temperature: Ambient (15–25°C) is generally acceptable, though refrigeration (2–8°C) is recommended for high-purity analytical standards.[1][2]
- Segregation: Keep away from strong oxidizing agents (e.g., nitric acid, permanganates) and strong bases.

## Part 4: Application Protocol (Suzuki-Miyaura Coupling)

Context: The 2-chloro substituent is sterically hindered by the adjacent 3-methyl group and the phenyl ring at position 1.[1][2] Standard Pd(PPh<sub>3</sub>)<sub>4</sub> catalysts may fail to undergo oxidative addition. The use of electron-rich, bulky phosphine ligands (e.g., SPhos, XPhos) is required to facilitate the catalytic cycle.[1][2]

## Experimental Workflow: C-C Bond Formation

Objective: Coupling of **2-Chloro-3-methyl-1,1'-biphenyl** with Phenylboronic acid.

Reagents:

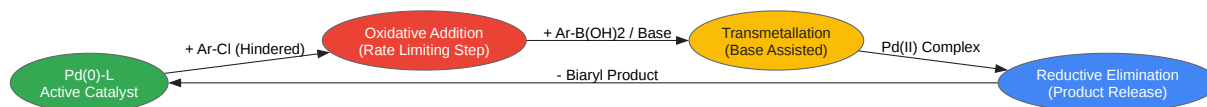
- Substrate: **2-Chloro-3-methyl-1,1'-biphenyl** (1.0 equiv)[1][2]
- Boronic Acid: Phenylboronic acid (1.5 equiv)
- Catalyst: Pd<sub>2</sub>(dba)<sub>3</sub> (2 mol%)
- Ligand: SPhos (4-8 mol%) — Critical for hindered chlorides.[1][2]
- Base: K<sub>3</sub>PO<sub>4</sub> (3.0 equiv)
- Solvent: Toluene/Water (10:1 ratio)

Step-by-Step Methodology:

- Inerting: Flame-dry a Schlenk tube and backfill with Argon ×3.
- Charging: Add solid reagents (Substrate, Boronic Acid, Base, Catalyst, Ligand) under a positive stream of Argon.
- Solvation: Add degassed Toluene/Water mixture via syringe.
- Activation: Heat the reaction mixture to 100°C for 12–18 hours. Note: The hindered chloride requires elevated temperatures compared to bromides.
- Work-up: Cool to RT. Dilute with Ethyl Acetate.[2] Wash with water and brine. Dry over Na<sub>2</sub>SO<sub>4</sub>. [2]
- Purification: Flash column chromatography (Hexanes/EtOAc gradient).

## Reaction Mechanism Visualization

The following diagram details the catalytic cycle, emphasizing the difficulty of the oxidative addition step due to the 2,3-substitution pattern.



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Figure 2: Suzuki-Miyaura catalytic cycle.<sup>[1][2][6]</sup> The red node indicates the energy barrier imposed by the 2-Cl, 3-Me steric clash.<sup>[1][2]</sup>

## Part 5: Emergency Response

| Scenario       | Immediate Action   |
|----------------|--|
| Eye Contact    | Rinse cautiously with water for 15 minutes.<br>Remove contact lenses if present. <sup>[2][5][4][7]</sup><br>Seek medical attention immediately.  |
| Skin Contact   | Wash with copious soap and water. <sup>[2][8][4]</sup> Do not use organic solvents (ethanol/acetone) as they may increase dermal absorption. <sup>[2]</sup>  |
| Spill (Liquid) | Absorb with inert material (vermiculite/sand). <sup>[2]</sup><br><sup>[9]</sup> Do not use combustible materials like sawdust. <sup>[2]</sup> Place in a sealed container labeled "Halogenated Waste." |
| Fire           | Use CO <sub>2</sub> , dry chemical, or foam. <sup>[2][3][7]</sup> Do not use high-pressure water jets, which may scatter the chemical. <sup>[1][2]</sup>   |

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 13282519, 3-(Chloromethyl)-2-methyl-1,1'-biphenyl. Retrieved from [\[Link\]](#) (Note: Used for physicochemical property extrapolation of the chloromethyl analogue).<sup>[2]</sup>
- European Chemicals Agency (ECHA). Registration Dossier: Chlorinated Biphenyls. Retrieved from [\[Link\]](#)<sup>[1][2]</sup>

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